

Personal protective equipment for handling 1,3-Propanediol

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Compound of Interest

Compound Name: 1,3-Propanediol

Cat. No.: B7761293

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Essential Safety and Handling Guide for 1,3-Propanediol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1,3-Propanediol** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

Personal Protective Equipment (PPE)

While **1,3-Propanediol** is generally not classified as a hazardous substance, adherence to proper laboratory safety practices is crucial.^{[1][2][3][4]} The following table summarizes the recommended personal protective equipment.

Protection Type	Equipment	Specifications & Notes
Eye/Face Protection	Safety goggles with side protection	Recommended for all handling procedures to prevent splashes.[1][5]
Hand Protection	Nitrile rubber (NBR) gloves	Recommended thickness: >0.11 mm. Breakthrough time: >480 minutes (permeation: level 6).[1][5] PVC gloves are also an option.[6]
Body Protection	Laboratory coat or chemical apron	Wear appropriate protective clothing to minimize skin contact.[7] Impervious clothing should be considered for larger quantities.[8]
Respiratory Protection	Not generally required	Necessary only if there is a risk of aerosol or mist formation.[1][5] In such cases, use a NIOSH/MSHA-approved respirator.[7]

Safe Handling and Storage

Proper handling and storage are essential to maintain the integrity of **1,3-Propanediol** and ensure a safe laboratory environment.

Aspect	Procedure	Details
Handling	Use in a well-ventilated area	Local exhaust ventilation is recommended to control airborne levels.[7] Avoid contact with skin and eyes, and inhalation of any vapors or mists.[6][7]
Storage	Store in a cool, dry, well-ventilated area	Keep containers tightly closed.[7][9] The recommended storage temperature is between 15–25 °C.[1]
Incompatible Materials	Avoid strong oxidizing agents, acid chlorides, and acid anhydrides	Keep away from incompatible materials to prevent adverse reactions.[7]

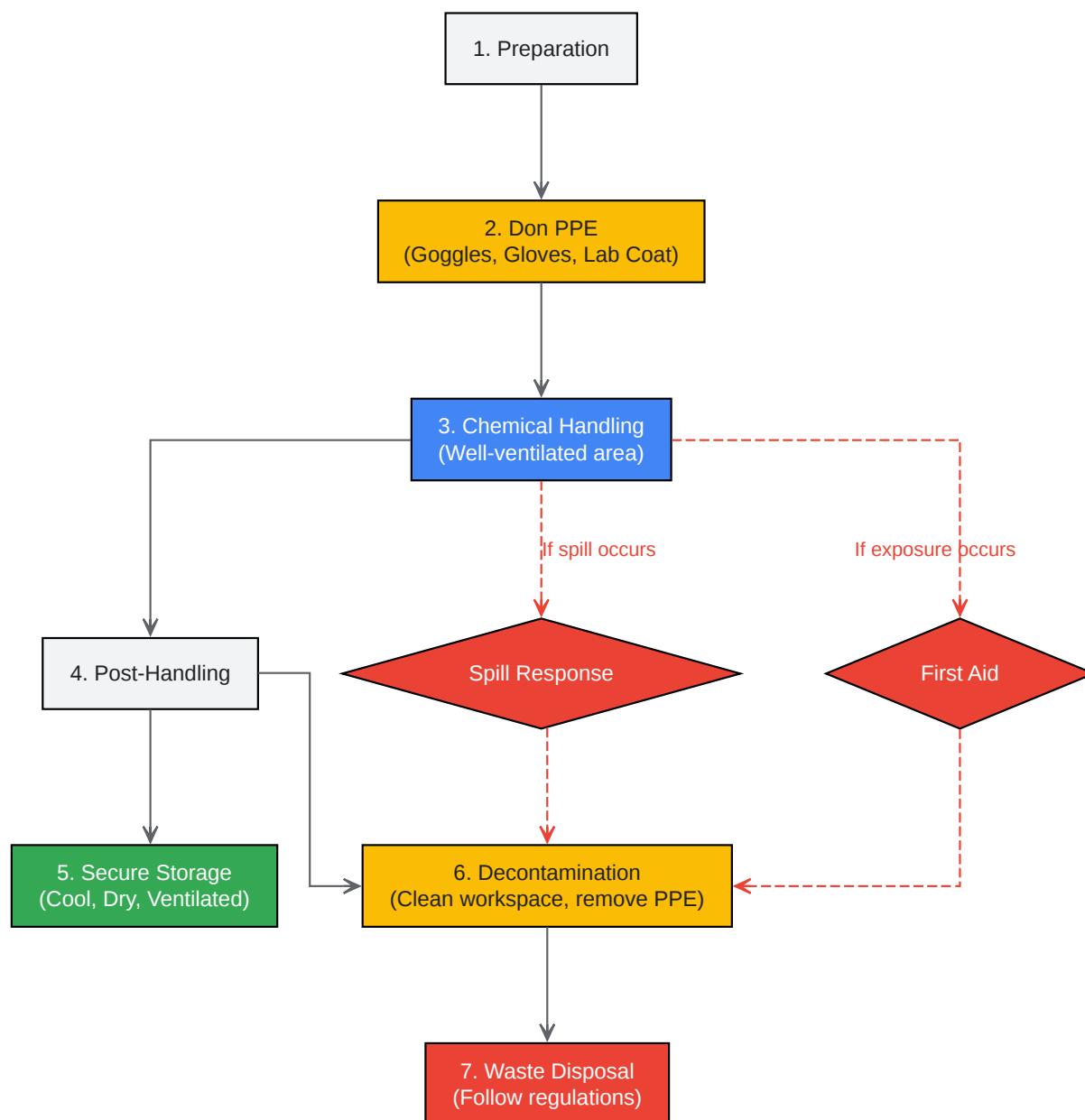
Emergency and Disposal Procedures

Follow these procedures in the event of an emergency or for routine disposal.

Procedure Type	Steps
First Aid: Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation develops or persists.[2][7]
First Aid: Skin Contact	Remove contaminated clothing. Flush skin with plenty of soap and water.[8]
First Aid: Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.[7][8]
First Aid: Ingestion	Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.[2][8]
Spill Cleanup	Absorb the spill with an inert, non-combustible material such as sand or earth.[7][9] Place the absorbed material into a suitable container for disposal.[8] Ensure adequate ventilation.[8]
Disposal	Dispose of waste and contaminated materials in accordance with all applicable local, state, and federal regulations.[6][10] Surplus and non-recyclable solutions can be offered to a licensed disposal company.[8][11]

Safe Handling Workflow

The following diagram illustrates the standard operating procedure for the safe handling of **1,3-Propanediol**, from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **1,3-Propanediol**.

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